

Spectroscopic Analysis of Propoxycyclohexane: A Technical Guide

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Compound of Interest

Compound Name: *Propoxycyclohexane*

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This technical guide provides a comprehensive overview of the spectroscopic data for **propoxycyclohexane** (C₉H₁₈O, Molecular Weight: 142.24 g/mol), a saturated ether. The document details predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside standardized experimental protocols for data acquisition. This guide is intended to serve as a valuable resource for the identification and characterization of this compound in a laboratory setting.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **propoxycyclohexane**. This data has been generated using computational prediction tools and is intended to be a reference for experimental verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ¹H NMR Data for **Propoxycyclohexane**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
3.45	t	2H	O-CH ₂ -CH ₂ -CH ₃
3.25	m	1H	O-CH-(CH ₂) ₅
1.75 - 1.85	m	2H	Cyclohexyl H (axial, adjacent to O-CH)
1.60	sextet	2H	O-CH ₂ -CH ₂ -CH ₃
1.20 - 1.40	m	8H	Cyclohexyl H (remaining)
0.92	t	3H	O-CH ₂ -CH ₂ -CH ₃

Predicted in CDCl₃ at 400 MHz.

Table 2: Predicted ¹³C NMR Data for **Propoxycyclohexane**

Chemical Shift (δ) ppm	Carbon Atom
77.5	CH-O
70.0	O-CH ₂ -CH ₂ -CH ₃
32.0	Cyclohexyl C (adjacent to C-O)
26.0	Cyclohexyl C
24.5	Cyclohexyl C
23.0	O-CH ₂ -CH ₂ -CH ₃
10.5	O-CH ₂ -CH ₂ -CH ₃

Predicted in CDCl₃.

Infrared (IR) Spectroscopy

Ethers are primarily characterized by a strong C-O stretching absorption in the fingerprint region of the IR spectrum.^{[1][2][3][4][5]} The absence of strong absorptions for O-H (around 3300 cm⁻¹) and C=O (around 1700 cm⁻¹) groups is also indicative of an ether.

Table 3: Predicted IR Absorption Bands for **Propoxycyclohexane**

Wavenumber (cm ⁻¹)	Intensity	Vibration
2850 - 2960	Strong, Sharp	C-H Stretch (Alkyl)
1445 - 1470	Medium	C-H Bend (CH ₂)
1370 - 1380	Weak	C-H Bend (CH ₃)
1080 - 1150	Strong, Broad	C-O Stretch (Ether)

Mass Spectrometry (MS)

The mass spectrum of an ether is typically characterized by fragmentation via cleavage of the C-C bond alpha to the oxygen atom.

Table 4: Predicted Mass Spectrometry Data for **Propoxycyclohexane**

m/z	Relative Abundance (%)	Proposed Fragment
142	15	[M] ⁺ (Molecular Ion)
113	40	[M - C ₂ H ₅] ⁺
99	100 (Base Peak)	[M - C ₃ H ₇] ⁺
83	60	[C ₆ H ₁₁] ⁺ (Cyclohexyl cation)
57	85	[C ₄ H ₉] ⁺ or [C ₃ H ₅ O] ⁺
43	70	[C ₃ H ₇] ⁺ (Propyl cation)

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a liquid sample such as **propoxycyclohexane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra of **propoxycyclohexane**.

Materials:

- **Propoxycyclohexane** sample
- Deuterated chloroform (CDCl_3)
- NMR tube and cap
- Pipette
- Vortex mixer (optional)
- NMR spectrometer

Procedure:

- Sample Preparation:
 - For ^1H NMR, dissolve 5-20 mg of **propoxycyclohexane** in approximately 0.6-0.7 mL of CDCl_3 in a clean, dry vial.
 - For ^{13}C NMR, a more concentrated solution of 20-50 mg in 0.6-0.7 mL of CDCl_3 is recommended.
 - Ensure the sample is fully dissolved. Gentle vortexing can be used to aid dissolution.
 - Using a pipette, transfer the solution into a clean, dry NMR tube to a height of about 4-5 cm.
 - Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer's spinner turbine and adjust the depth using a gauge.

- Place the sample into the NMR magnet.
- Lock the spectrometer onto the deuterium signal of the CDCl_3 .
- Shim the magnetic field to optimize its homogeneity, which will improve the resolution of the spectra.
- Set the appropriate acquisition parameters for either ^1H or ^{13}C NMR, including the number of scans, spectral width, and relaxation delay.
- Acquire the spectrum.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID) to obtain the spectrum.
 - Phase the spectrum to ensure all peaks are in the positive phase.
 - Calibrate the chemical shift scale using the residual solvent peak (CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative ratios of protons.
 - Identify the chemical shifts of the peaks in both ^1H and ^{13}C NMR spectra.

Infrared (IR) Spectroscopy

Objective: To obtain the infrared spectrum of liquid **propoxycyclohexane**.

Materials:

- **Propoxycyclohexane** sample
- FTIR spectrometer
- Salt plates (e.g., NaCl or KBr) and holder
- Pipette

- Acetone and lens paper for cleaning

Procedure:

- Sample Preparation (Neat Liquid):
 - Ensure the salt plates are clean and dry. If necessary, clean them with a small amount of acetone and wipe with a lint-free tissue.
 - Place one to two drops of liquid **propoxycyclohexane** onto the center of one salt plate.
 - Carefully place the second salt plate on top, spreading the liquid into a thin, uniform film between the plates.
- Data Acquisition:
 - Place the salt plate assembly into the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment to subtract any atmospheric interferences (e.g., CO₂, H₂O).
 - Acquire the sample spectrum.
- Data Processing:
 - The software will automatically ratio the sample spectrum against the background spectrum to produce the final infrared spectrum.
 - Label the significant absorption bands with their corresponding wavenumbers (cm⁻¹).

Mass Spectrometry (MS)

Objective: To obtain the mass spectrum of **propoxycyclohexane**.

Materials:

- **Propoxycyclohexane** sample
- Mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI)

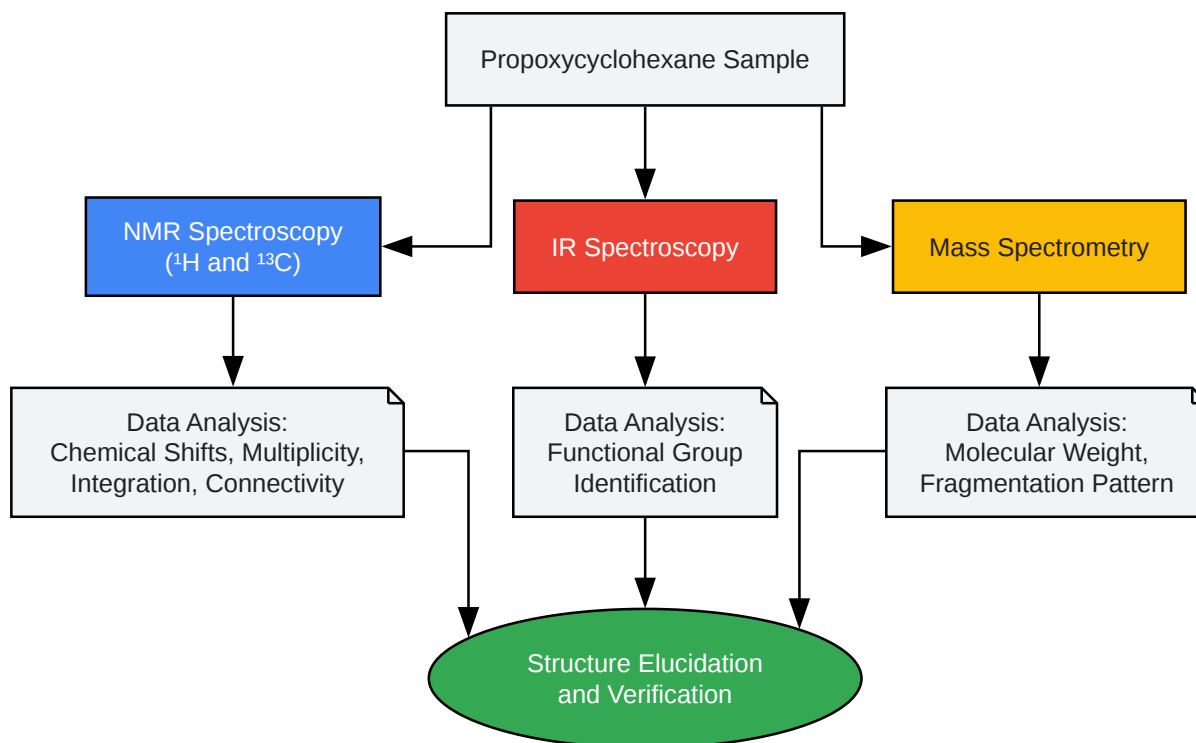
- Sample introduction system (e.g., direct injection or via Gas Chromatography - GC)
- Volatile solvent (if using GC-MS)

Procedure:

- Sample Introduction:
 - Direct Infusion: Introduce a small amount of the neat liquid sample directly into the ion source via a heated probe or syringe pump.
 - GC-MS: Prepare a dilute solution of **propoxycyclohexane** in a volatile solvent (e.g., dichloromethane or hexane). Inject the solution into the gas chromatograph, where the compound will be separated and then introduced into the mass spectrometer.
- Ionization and Analysis:
 - The sample is vaporized and then ionized in the ion source (for EI, typically with a 70 eV electron beam).
 - The resulting ions (molecular ion and fragment ions) are accelerated into the mass analyzer.
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
 - The detector records the abundance of each ion.
- Data Processing:
 - The instrument's software generates a mass spectrum, which is a plot of relative ion abundance versus m/z .
 - Identify the molecular ion peak (if present) and the major fragment ions.
 - Analyze the fragmentation pattern to deduce structural information.

Spectroscopic Analysis Workflow

The following diagram illustrates a logical workflow for the spectroscopic analysis of a compound like **propoxycyclohexane**.



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Caption: Workflow for the spectroscopic analysis of **propoxycyclohexane**.

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